

# Physicochemical Properties of Sofosbuvir Impurity N: An In-depth Technical Guide

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## Compound of Interest

*Compound Name:* Sofosbuvir impurity N

*Cat. No.:* B10799905

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## Introduction

Sofosbuvir, a cornerstone in the treatment of chronic Hepatitis C, is a nucleotide analog inhibitor of the hepatitis C virus (HCV) NS5B RNA-dependent RNA polymerase. The purity of the active pharmaceutical ingredient (API) is critical to its safety and efficacy. During the synthesis and storage of Sofosbuvir, various impurities can emerge. This technical guide focuses on **Sofosbuvir impurity N**, a known diastereoisomer of Sofosbuvir. Understanding the physicochemical properties of such impurities is paramount for the development of robust analytical methods for their detection and quantification, as well as for ensuring the overall quality of the drug product.

This document provides a summary of the known physicochemical properties of **Sofosbuvir impurity N** and outlines detailed experimental protocols for the determination of key parameters for which specific data is not publicly available.

## Core Physicochemical Properties

While extensive data on every physicochemical parameter for **Sofosbuvir impurity N** is not readily available in the public domain, the fundamental identifiers and some properties have been established.

| Property           | Value                                                            | Source    |
|--------------------|------------------------------------------------------------------|-----------|
| Chemical Name      | Sofosbuvir impurity N                                            | [1][2][3] |
| Synonym            | Diastereoisomer of Sofosbuvir                                    | [1][2][3] |
| CAS Number         | 1394157-34-6                                                     | [2]       |
| Molecular Formula  | C <sub>20</sub> H <sub>25</sub> FN <sub>3</sub> O <sub>9</sub> P | [1][2][3] |
| Molecular Weight   | 501.40 g/mol                                                     | [1][2][3] |
| Solubility         | Soluble in DMSO                                                  | [4]       |
| Storage Conditions | Powder: -20°C for 3 years; In solvent: -80°C for 1 year          | [5]       |

Note: Data for melting point, boiling point, and pKa for **Sofosbuvir Impurity N** are not widely published. The following sections provide detailed experimental protocols for determining these properties.

## Experimental Protocols for Physicochemical Characterization

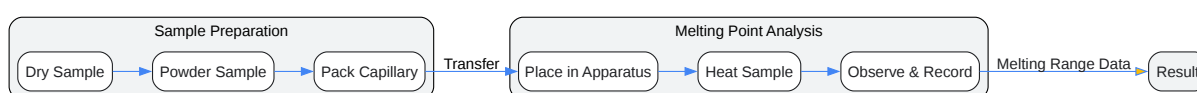
### Melting Point Determination (Capillary Method)

The melting point is a crucial indicator of purity. For a crystalline solid, a sharp melting range typically signifies high purity.

Methodology:

- **Sample Preparation:** Ensure the **Sofosbuvir impurity N** sample is completely dry and finely powdered. Introduce a small amount of the powder into a thin-walled capillary tube, sealed at one end, to a packed height of 2-3 mm.
- **Apparatus Setup:** Place the capillary tube into a calibrated melting point apparatus.

- **Heating:** Heat the sample at a controlled rate. A rapid heating rate can be used to determine an approximate melting point, followed by a slower rate (e.g., 1-2 °C per minute) for a more accurate measurement.
- **Observation:** Record the temperature at which the substance first begins to melt (onset) and the temperature at which the last solid particle disappears (completion). The range between these two temperatures is the melting range.



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Capillary Method for Melting Point Determination.

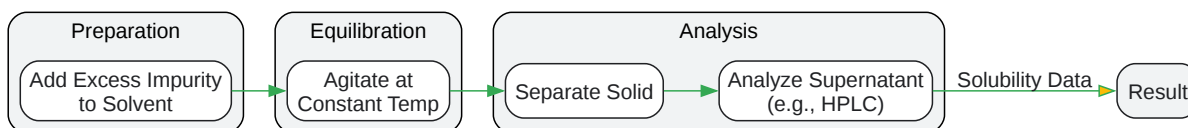
## Solubility Determination (Shake-Flask Method)

Determining the solubility of an impurity in various solvents is essential for developing purification methods and understanding its behavior in different formulations.

Methodology:

- **Solvent Selection:** Choose a range of relevant solvents (e.g., water, ethanol, methanol, acetonitrile, buffers at different pH values).
- **Equilibrium Establishment:** Add an excess amount of **Sofosbuvir impurity N** to a known volume of the selected solvent in a sealed container. Agitate the mixture at a constant temperature (e.g., 25 °C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Sample Separation:** Separate the undissolved solid from the solution by centrifugation and/or filtration.

- **Concentration Analysis:** Accurately determine the concentration of the dissolved impurity in the clear supernatant using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.



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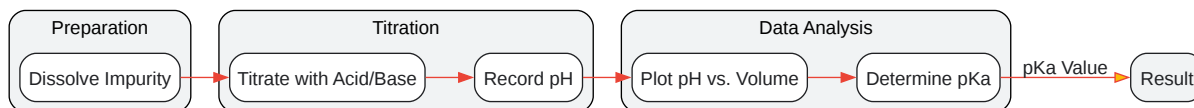
Shake-Flask Method for Solubility Determination.

## pKa Determination (Potentiometric Titration)

The pKa value provides insight into the ionization behavior of a molecule at different pH levels, which is crucial for predicting its absorption, distribution, metabolism, and excretion (ADME) properties and for developing appropriate analytical methods.

Methodology:

- **Solution Preparation:** Dissolve a precisely weighed amount of **Sofosbuvir impurity N** in a suitable solvent (e.g., water or a co-solvent system if solubility is low).
- **Titration Setup:** Place the solution in a thermostated vessel equipped with a calibrated pH electrode and a magnetic stirrer.
- **Titration:** Titrate the solution with a standardized acidic or basic titrant (e.g., 0.1 M HCl or 0.1 M NaOH). Record the pH value after each incremental addition of the titrant.
- **Data Analysis:** Plot the pH values against the volume of titrant added. The pKa can be determined from the midpoint of the buffer region or the inflection point of the titration curve.



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Potentiometric Titration for pKa Determination.

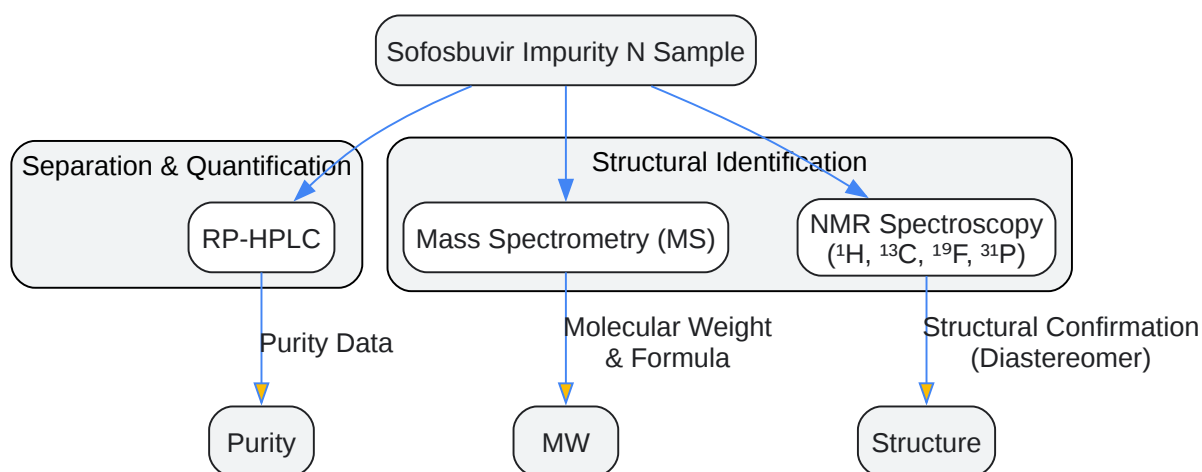
## Structural Elucidation and Purity Assessment (Chromatographic and Spectroscopic Methods)

The structural identity of **Sofosbuvir impurity N** as a diastereoisomer of Sofosbuvir and its purity can be confirmed using a combination of chromatographic and spectroscopic techniques.

Methodology:

- High-Performance Liquid Chromatography (HPLC): A validated reverse-phase HPLC (RP-HPLC) method is essential for separating Sofosbuvir from its impurities, including diastereomers like impurity N.
  - Column: A C18 column is commonly used.
  - Mobile Phase: A gradient or isocratic elution with a mixture of an aqueous buffer (e.g., phosphate buffer or formic acid in water) and an organic modifier (e.g., acetonitrile or methanol).
  - Detection: UV detection at an appropriate wavelength (e.g., 260 nm).
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) coupled with liquid chromatography (LC-MS) can confirm the molecular weight and elemental composition of the impurity.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$ ,  $^{13}\text{C}$ ,  $^{19}\text{F}$ , and  $^{31}\text{P}$  NMR spectroscopy are powerful tools for the structural elucidation of Sofosbuvir and its impurities. Comparison

of the NMR spectra of the impurity with that of the Sofosbuvir reference standard can confirm the diastereomeric relationship.



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## References

- 1. Protocol for Determining pKa Using Potentiometric Titration - Creative Bioarray | Creative Bioarray [[creative-bioarray.com](https://creative-bioarray.com)]
- 2. [bulletin.mfd.org.mk](https://bulletin.mfd.org.mk) [[bulletin.mfd.org.mk](https://bulletin.mfd.org.mk)]
- 3. pKa Determination: [[bio-protocol.org](https://bio-protocol.org)]
- 4. [d-nb.info](https://d-nb.info) [[d-nb.info](https://d-nb.info)]
- 5. [nano-lab.com.tr](https://nano-lab.com.tr) [[nano-lab.com.tr](https://nano-lab.com.tr)]
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